Staining protocols for cells with BDP 630/650 amine

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Compound of Interest

Compound Name: *BDP 630/650 amine*

Cat. No.: *B1192285*

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Technical Application Note: High-Fidelity Far-Red Cellular Imaging using **BDP 630/650 Amine** Conjugates

Executive Summary: The Far-Red Advantage

BDP 630/650 Amine is a borondipyrromethene (BODIPY) derivative engineered for the far-red channel (Excitation: ~630 nm, Emission: ~650 nm). Unlike traditional cyanine dyes (e.g., Cy5), BDP 630/650 exhibits exceptional photostability and a high quantum yield ($\Phi \approx 0.91$), making it a superior choice for confocal microscopy, fluorescence polarization (FP) assays, and long-term live-cell imaging.

Critical Distinction: The "Amine" designation indicates this molecule contains a primary amino group ($-NH_2$). It is not an amine-reactive NHS ester; rather, it is a building block designed to react with carboxyl-containing targets (activated esters, carboxylic acids) or electrophiles (epoxides, aldehydes).

This guide details two primary applications:

- Bioconjugation: Synthesizing custom probes by labeling carboxylated ligands (drugs, peptides, lipids).

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- Fixable Tracing: Using the dye as a fixable polar tracer for neuronal filling or fluid-phase uptake.

Technical Specifications & Mechanism

Property	Value	Notes
Excitation Max	628 nm	Matches 633 nm HeNe or 635/640 nm Diode lasers.
Emission Max	642 nm	Ideal for Cy5/Alexa Fluor 647 filter sets.
Extinction Coeff.	97,000 $M^{-1}cm^{-1}$	High brightness.[1]
Quantum Yield	0.91	Significantly brighter than Cy5 (Φ ~0.27).
Solubility	DMSO, DMF	Moderate water solubility; organic co-solvent recommended.[2]
Reactivity	Nucleophilic (-NH_2)	Reacts with activated Carboxyls (NHS/EDC), Aldehydes.

Mechanism of Action

- Conjugation: The primary amine of BDP 630/650 attacks the carbonyl carbon of an activated carboxyl group (e.g., on a peptide C-terminus or a small molecule drug), forming a stable amide bond.

- Fixability: Because it contains a primary amine, BDP 630/650 can be covalently crosslinked into the cellular lattice by aldehyde fixatives (Formaldehyde/Glutaraldehyde), allowing for post-fixation imaging of live-cell tracer experiments.

Workflow Visualization



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Caption: Workflow for converting **BDP 630/650 Amine** into a functional cellular probe via Carboxyl-Amine crosslinking.

Protocol A: Bioconjugation (Probe Synthesis)

Objective: To label a carboxyl-containing ligand (e.g., a peptide, small molecule drug, or fatty acid) with **BDP 630/650 Amine**.

Materials:

- **BDP 630/650 Amine** (dissolved in anhydrous DMSO at 10 mg/mL).
- Target Molecule (must have free -COOH).
- EDC (1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide).[3]
- Sulfo-NHS (N-hydroxysulfosuccinimide).[3]
- Activation Buffer: 0.1 M MES, pH 5.0.
- Coupling Buffer: PBS or 0.1 M Sodium Bicarbonate, pH 8.3.

Step-by-Step Procedure:

- Activation:
  - Dissolve the Target Molecule in Activation Buffer (MES, pH 5.0) to a concentration of 1–5 mg/mL.
  - Add EDC (10-fold molar excess) and Sulfo-NHS (10-fold molar excess) to the target solution.
  - Incubate for 15 minutes at Room Temperature (RT) to form the semi-stable amine-reactive NHS-ester.
  - Note: If the target is a protein, use lower excesses (2-5x) to prevent over-activation.

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- Coupling:
  - Adjust the pH of the activated target solution to ~7.5–8.3 using the Coupling Buffer (or 1M NaOH). Crucial: The amine of BDP 630/650 must be unprotonated to react.
  - Immediately add **BDP 630/650 Amine** (1–2 fold molar excess relative to the Target).
  - Incubate for 2 hours at RT in the dark with gentle agitation.
- Quenching & Purification:
  - Add Hydroxylamine or Tris buffer to quench unreacted NHS esters.
  - Purification (Critical): Remove free **BDP 630/650 Amine** using Gel Filtration (e.g., PD-10 columns for proteins) or HPLC (for small molecules). Free dye will cause high background in cell imaging.
  - Validation: Measure absorbance at 280 nm (protein) and 628 nm (dye) to calculate the Degree of Labeling (DOL).

Protocol B: Cellular Staining (Using the Conjugate)

Objective: To visualize specific cellular structures using the custom-synthesized BDP 630/650 probe.

Reagents:

- Fixative: 4% Paraformaldehyde (PFA) in PBS.
- Permeabilization: 0.1% Triton X-100 in PBS.
- Blocking Buffer: 3% BSA in PBS.
- Nuclear Counterstain: DAPI or Hoechst 33342.

Step-by-Step Procedure:

- Cell Preparation:

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- Seed cells on sterile glass coverslips. Allow them to reach 60–70% confluency.

- Fixation:
  - Aspirate media and wash cells 1x with warm PBS.
  - Incubate with 4% PFA for 15 minutes at RT.
  - Wash 3x with PBS (5 mins each).
- Permeabilization & Blocking:
  - Incubate with 0.1% Triton X-100 for 10 minutes (only if the target is intracellular).
  - Wash 1x with PBS.
  - Incubate with Blocking Buffer for 30 minutes at RT to block non-specific binding sites.
- Staining:
  - Dilute the BDP 630/650 Conjugate (from Protocol A) in Blocking Buffer.
    - Recommended Start: 1–5 µg/mL (titration required).
  - Incubate cells for 1 hour at RT in a humidified dark chamber.
  - Wash 3x with PBS (5 mins each) to remove unbound probe.
- Counterstaining & Mounting:
  - Incubate with DAPI (0.5 µg/mL) for 5 minutes.
  - Wash 2x with PBS.
  - Mount coverslips using an antifade mounting medium (e.g., ProLong Gold). Cure for 24 hours.

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Protocol C: Fixable Polar Tracer (Neuronal/Fluid Phase)

Objective: Use **BDP 630/650 Amine** as a fluid-phase marker or microinjection tracer that can be retained after fixation.

- Application:
  - Microinjection: Dissolve **BDP 630/650 Amine** in intracellular buffer (KCl rich) at 1–2 mM. Inject into the soma.
  - Fluid Phase: Incubate live cells with 10–50 µM **BDP 630/650 Amine** in culture media for 30–60 minutes.
- Fixation (The "Fixable" Step):
  - Wash cells briefly with warm saline.
  - Fix immediately with 4% Formaldehyde (methanol-free recommended) for 20 minutes.
  - Mechanism: The aldehyde group of the fixative reacts with the primary amine of the dye and amines on the cytoskeleton, crosslinking the dye in place.
- Imaging:
  - Permeabilize and counterstain as normal. The BDP signal will be retained within the cell volume.

Imaging Parameters & Data Analysis

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Parameter	Setting	Rationale
Laser Line	633 nm or 640 nm	Optimal excitation of BDP 630/650.
Emission Filter	650–700 nm (Bandpass)	Captures peak emission (642 nm) while excluding autofluorescence.
Dichroic Mirror	640 nm Longpass	Separates excitation from emission.
Pinhole (Confocal)	1.0 AU	Maximizes resolution.

Troubleshooting Guide:

- Weak Signal: Check the Degree of Labeling (DOL) of your conjugate. If DOL < 1, increase the molar excess of dye during conjugation.
- High Background: Inadequate purification. Free **BDP 630/650 Amine** is hydrophobic and may stick to membranes. Use dialysis or desalting columns.
- Precipitation: BDP dyes are hydrophobic. Ensure <10% DMSO in the final staining buffer.

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Sources

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